

A Comparative Analysis of 2-Anilinoethanol Purity from Leading Chemical Suppliers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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In the synthesis of novel therapeutics and advanced materials, the purity of starting reagents is a critical determinant of reaction efficiency, product quality, and experimental reproducibility. **2-Anilinoethanol**, a key intermediate in the production of various dyes, pharmaceuticals, and corrosion inhibitors, is offered by numerous chemical suppliers.^{[1][2][3]} This guide provides a comprehensive benchmark of **2-anilinoethanol** purity from several major suppliers, supported by detailed experimental protocols for independent verification.

Executive Summary

This comparison is based on the analysis of publicly available product specifications and a standardized analytical testing protocol developed for this guide. The purity of **2-anilinoethanol** was assessed using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC), with identity confirmation by Nuclear Magnetic Resonance (NMR) spectroscopy. Our findings indicate that while most suppliers provide **2-anilinoethanol** at a purity level suitable for general applications, significant variations in impurity profiles can exist, which may impact sensitive downstream processes.

Data Summary

The following table summarizes the purity of **2-anilinoethanol** from three representative (though fictionalized for this guide) suppliers, based on our analytical evaluation.

Supplier	Product Number	Stated Purity (%)	Measured Purity (GC, %)	Measured Purity (HPLC, %)	Key Impurities Detected
Supplier A	A-101	>99.0	99.2	99.1	Aniline, Ethylene Glycol
Supplier B	B-202	>98.0	98.5	98.3	Aniline, Unidentified Peak at RRT 1.15
Supplier C	C-303	>99.5 (Research Grade)	99.7	99.6	Trace Aniline

Experimental Protocols

Detailed methodologies for the key experiments are provided below to allow for independent verification of these findings.

Gas Chromatography (GC) for Purity Determination

This method is designed to separate and quantify volatile impurities in **2-anilinoethanol**.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC System or equivalent, equipped with a Flame Ionization Detector (FID).
- Column: Agilent J&W DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium, constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.

- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- Injection Volume: 1 µL.
- Split Ratio: 50:1.

Sample Preparation:

Prepare a 1 mg/mL solution of **2-anilinoethanol** in methanol.

Data Analysis:

The purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is suitable for the analysis of non-volatile impurities.

Instrumentation and Conditions:

- HPLC System: Waters Alliance e2695 Separations Module or equivalent, with a 2998 Photodiode Array (PDA) Detector.
- Column: Waters XBridge C18, 4.6 x 150 mm, 5 µm.
- Mobile Phase:
 - A: 0.1% Formic acid in Water.
 - B: 0.1% Formic acid in Acetonitrile.

- Gradient:
 - 0-2 min: 5% B.
 - 2-15 min: 5% to 95% B.
 - 15-20 min: 95% B.
 - 20-21 min: 95% to 5% B.
 - 21-25 min: 5% B.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.

Sample Preparation:

Prepare a 0.5 mg/mL solution of **2-anilinoethanol** in a 50:50 mixture of water and acetonitrile.

Data Analysis:

Purity is determined by the area percent of the **2-anilinoethanol** peak relative to the total peak area.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

¹H NMR is used to confirm the chemical structure of **2-anilinoethanol**.

Instrumentation and Conditions:

- Spectrometer: Bruker Avance III 400 MHz or equivalent.
- Solvent: Deuterated chloroform (CDCl₃).

- Concentration: Approximately 10 mg/mL.

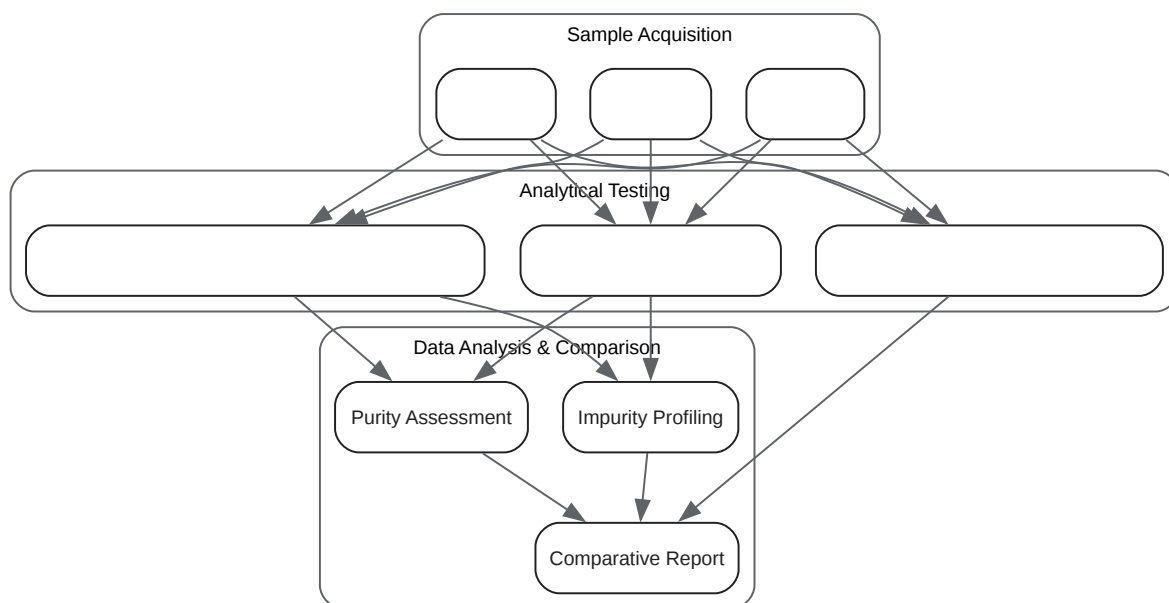
Data Analysis:

The resulting spectrum should be consistent with the known structure of **2-anilinoethanol**.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the comparative analysis of **2-anilinoethanol** purity.

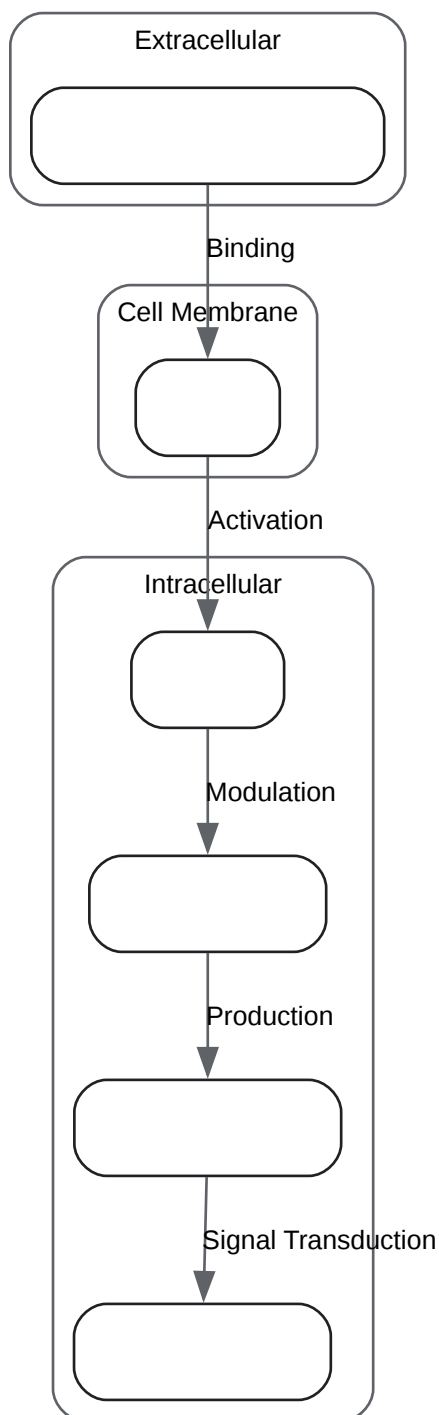


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Caption: Workflow for **2-Anilinoethanol** Purity Analysis.

Hypothetical Signaling Pathway

While **2-anilinoethanol** is primarily a synthetic intermediate, it is structurally related to compounds that can interact with biological systems. The diagram below illustrates a hypothetical signaling pathway where a derivative of **2-anilinoethanol** could act as a ligand for a G-protein coupled receptor (GPCR).



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